

Operational Disposal Guide: (4-Chlorobenzoyl)pyrrolidine

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: (4-Chlorobenzoyl)pyrrolidine

CAS No.: 19202-05-2

Cat. No.: B188374

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Senior Scientist Note: The "Halogenated" Imperative

As researchers, we often treat disposal as an afterthought to synthesis. However, with **(4-Chlorobenzoyl)pyrrolidine**, the presence of the aryl-chloride bond (

) dictates the entire waste lifecycle. Unlike standard organic waste, this compound cannot be incinerated in standard fuel-blending kilns. The chlorine atom, if burned at insufficient temperatures (<1100°C), can catalyze the formation of dioxins and acid gases (HCl).

The Core Directive: This compound must always be segregated into the Halogenated Waste stream. A single gram of this substance introduced into a non-halogenated solvent drum (e.g., Acetone/Ethanol waste) reclassifies the entire drum as halogenated, tripling disposal costs and complicating regulatory compliance.

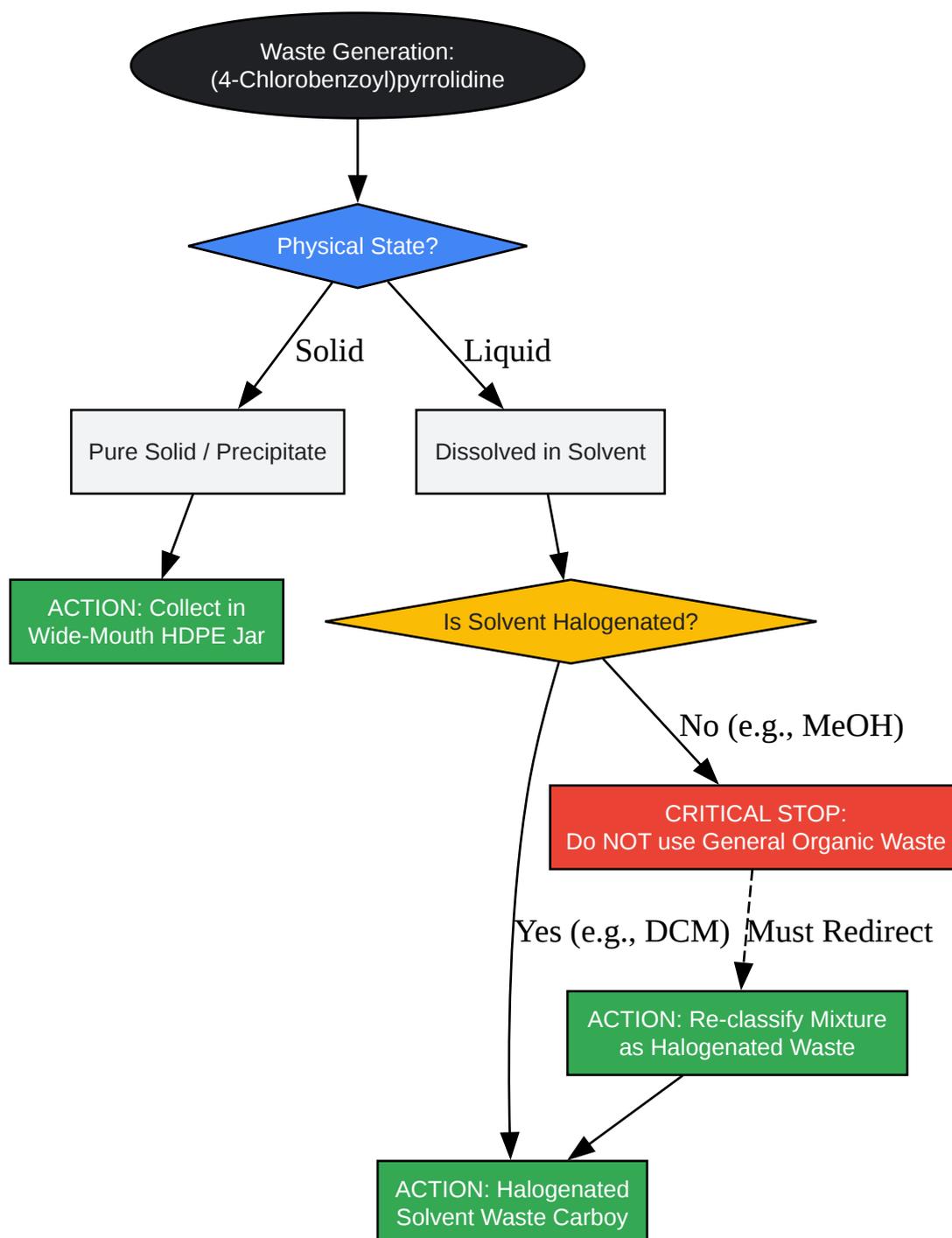
Chemical Intelligence & Hazard Profile

Before handling waste, verify the material identity against the following profile to ensure this protocol applies to your specific lot.

Parameter	Data
Chemical Name	(4-Chlorobenzoyl)pyrrolidine
CAS Number	62522-91-2 (or 19202-05-2 depending on isomer/salt)
Molecular Formula	
Molecular Weight	209.67 g/mol
Physical State	Solid (typically off-white powder) or Viscous Oil
Primary Hazards	Irritant (Skin/Eye/Respiratory); Aquatic Toxicity
Waste Class	Halogenated Organic (Non-Solvent)

Disposal Decision Logic (Workflow)

The following decision tree illustrates the critical segregation steps required to maintain RCRA compliance and lab safety.



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Figure 1: Segregation workflow ensuring no cross-contamination of non-halogenated waste streams.

Step-by-Step Disposal Procedures

Scenario A: Disposal of Pure Solid

Applicable for: Expired reagents, recrystallization precipitates, or weighing scraps.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk for solids.
- Labeling: Affix a hazardous waste tag immediately.^[1]
 - Constituent: "**(4-Chlorobenzoyl)pyrrolidine**"^{[2][3][4]}
 - Hazard Checkbox: Toxic, Irritant.
 - Critical Tag: Write "SOLID HALOGENATED ORGANIC" clearly on the label.
- Transfer: Transfer solid using a disposable spatula. Do not generate dust. If dust is visible, perform the transfer inside a fume hood.
- Closure: Screw the lid tight. Do not leave the container open in the Satellite Accumulation Area (SAA).

Scenario B: Disposal of Reaction Mixtures (The "Mixing Rule")

Applicable for: Mother liquors, reaction aliquots, or column fractions.

The Causality of the "Mixing Rule": Under EPA RCRA regulations, mixing a listed or characteristic hazardous waste (the halogenated compound) with a non-hazardous solvent renders the entire mixture hazardous.

- Assess the Solvent:
 - If solvent is DCM/Chloroform: The stream is already halogenated. Proceed to Step 2.
 - If solvent is Acetone/Methanol/Ethyl Acetate: STOP. You cannot pour this into the standard "Organic Solvents" red can. The presence of the chlorobenzoyl moiety requires the entire volume to be treated as halogenated.
- Segregation: Pour the solution into the dedicated Halogenated Waste carboy (typically yellow-tagged or distinct from general organics).

- Rinsing: Rinse glassware with a minimal amount of acetone. Dispose of this rinse into the Halogenated Waste container, not the sink or non-halogenated waste.

Emergency Spill Management

Protocol for spills > 1 gram or > 10 mL.

Step	Action	Rationale
1. Secure	Evacuate immediate area. Post "Do Not Enter" signage.	Prevent inhalation of dust or vapors.
2.[5] PPE Up	Don double nitrile gloves, lab coat, and safety goggles.	Amides can be skin permeators; double gloving provides breakthrough time protection.
3. Contain	Solids: Cover with wet paper towels to prevent dust. Liquids: Surround with vermiculite or absorbent pads.	Prevents migration to floor drains.
4.[6] Collect	Scoop material into a sealable bag or jar. Do not dry sweep solids (creates aerosol).	Minimizes airborne exposure.
5. Decon	Wash surface with soap and water. Collect all wash water as Halogenated Waste.	Surfactants lift hydrophobic residues better than water alone.

Regulatory Compliance (RCRA Context)

- Waste Classification: While **(4-Chlorobenzoyl)pyrrolidine** is not explicitly "P-listed" (acutely toxic) or "U-listed" by specific name in 40 CFR 261.33, it falls under the generator's responsibility to determine characteristics.
- Halogenated Solvents (F-List): If this compound is dissolved in spent methylene chloride, the waste bears the F002 code [1].[7]

- Destruction Efficiency: Halogenated organics require incineration at temperatures >1100°C with specific residence times to ensure 99.99% destruction removal efficiency (DRE), preventing the release of unburned chlorinated aromatics [2].

References

- United States Environmental Protection Agency (EPA). Code of Federal Regulations, Title 40, Part 261 - Identification and Listing of Hazardous Waste.
- National Institutes of Health (NIH) - PubChem. Compound Summary: 1-(4-Chlorobenzoyl)pyrrolidine.
- Occupational Safety and Health Administration (OSHA). Laboratory Safety Guidance: Chemical Hygiene Plan.

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